

Independent Verification of TAS4464 Hydrochloride's Potency: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: TAS4464 hydrochloride

CAS No.: 1848959-11-4

Cat. No.: B2827184

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the potency of **TAS4464 hydrochloride**, a novel inhibitor of the NEDD8-activating enzyme (NAE), against its well-established alternative, MLN4924 (pevonedistat). The information presented is collated from publicly available experimental data to assist researchers in making informed decisions for their drug development and discovery programs.

Potency Comparison of NAE Inhibitors

The following table summarizes the in vitro potency of **TAS4464 hydrochloride** and MLN4924 against the NEDD8-activating enzyme.



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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IC50 (Half-maximal inhibitory concentration) is a measure of the potency of a substance in inhibiting a specific biological or biochemical function.

Signaling Pathway and Experimental Workflow

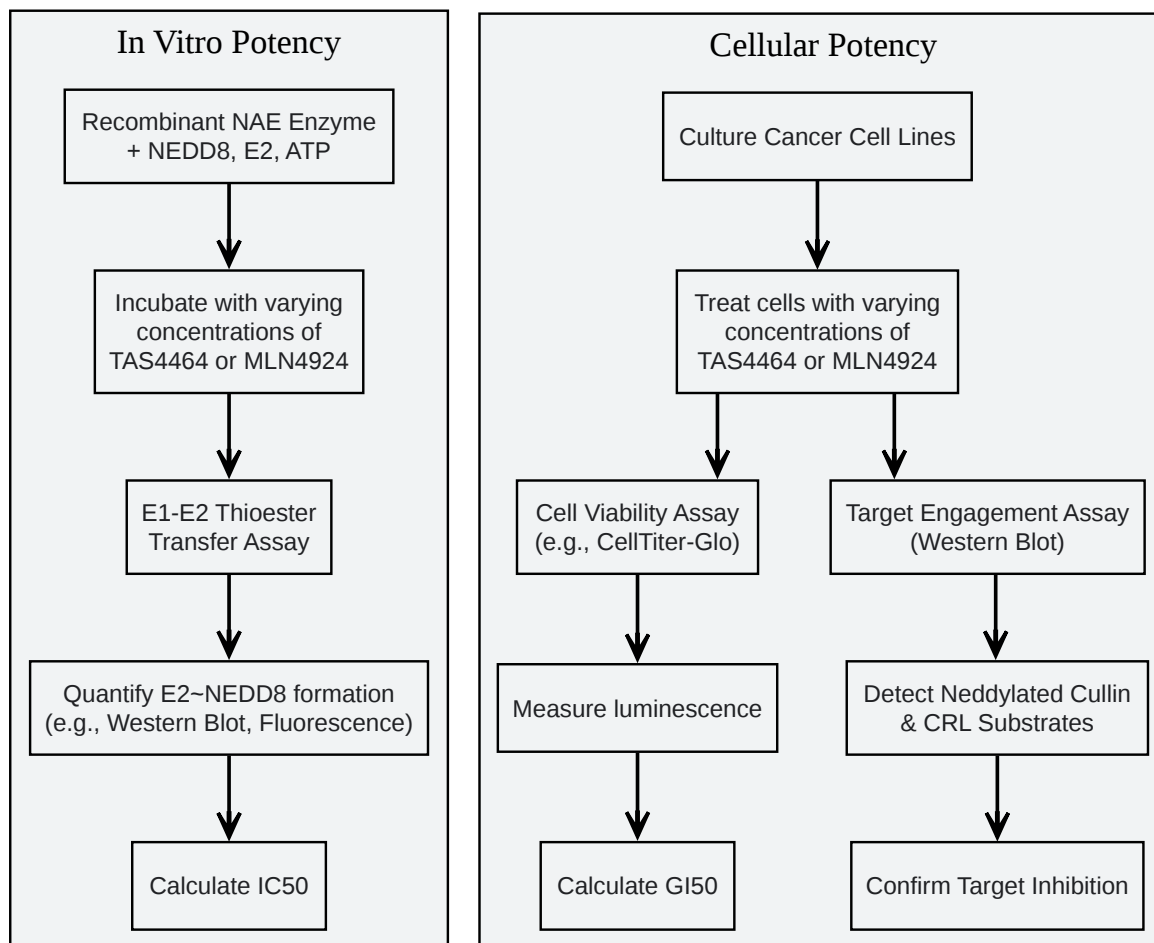
To understand the mechanism of action and the methods used to determine potency, the following diagrams illustrate the NEDD8 activation pathway and a typical experimental workflow for assessing NAE inhibitors.



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References

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